

Propylene Glycol: A Comprehensive Technical Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Propylene glycol*

CAS No.: 57-55-6

Cat. No.: B046046

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Propylene glycol (IUPAC name: propane-1,2-diol) is a synthetic organic compound with the chemical formula $C_3H_8O_2$.^{[1][2]} It is a viscous, colorless, and nearly odorless liquid that possesses a faintly sweet taste.^{[2][3]} Due to its versatile properties, **propylene glycol** is a staple in a wide array of laboratory and industrial applications, ranging from pharmaceuticals and cosmetics to food technology and chemical synthesis.^{[1][4][5]} This guide provides an in-depth exploration of the core physical and chemical properties of **propylene glycol**, offering practical insights and methodologies for researchers, scientists, and drug development professionals.

Fundamental Physicochemical Properties

A thorough understanding of **propylene glycol**'s physical and chemical characteristics is paramount for its effective and safe use in a laboratory setting. These properties dictate its behavior as a solvent, its stability under various conditions, and its compatibility with other substances.

Core Physical Data

Propylene glycol's physical attributes make it a highly adaptable solvent and humectant. It is completely miscible with water and a broad range of organic solvents, including acetone, chloroform, and ethanol.[2][6][7] Its hygroscopic nature, the ability to attract and retain moisture, is a key feature in many of its applications.[1][8]

Property	Value	Source(s)
Molecular Formula	C ₃ H ₈ O ₂	[2][6]
Molecular Weight	76.09 g/mol	[1][5][6]
Appearance	Clear, colorless, viscous liquid	[2][7][9]
Odor	Nearly odorless	[2][3]
Taste	Faintly sweet	[2][3]
Melting Point	-59 °C (-74 °F)	[2][6][10]
Boiling Point	188.2 °C (370.8 °F)	[2][6][10]
Density	1.036 g/cm ³ (at 20 °C)	[1][2][5]
Flash Point	103-104 °C (closed cup)	[11]
Autoignition Temperature	371 °C (700°F)	[7]
Vapor Pressure	0.08 mm Hg (at 20 °C)	[6]
Refractive Index (n _{20/D})	1.432	[6]

Chemical Structure and Reactivity

Propylene glycol is a diol, meaning it contains two hydroxyl (-OH) groups.[2] This structure is fundamental to its chemical behavior.

Caption: Chemical structure of **Propylene Glycol** (Propane-1,2-diol).

Propylene glycol is relatively stable under normal laboratory conditions but can be oxidized at high temperatures to form compounds such as propionaldehyde, lactic acid, pyruvic acid, and acetic acid.[6] It is incompatible with strong oxidizing agents, which can create a fire hazard.[1]

Propylene Glycol in the Laboratory: A Multifaceted Tool

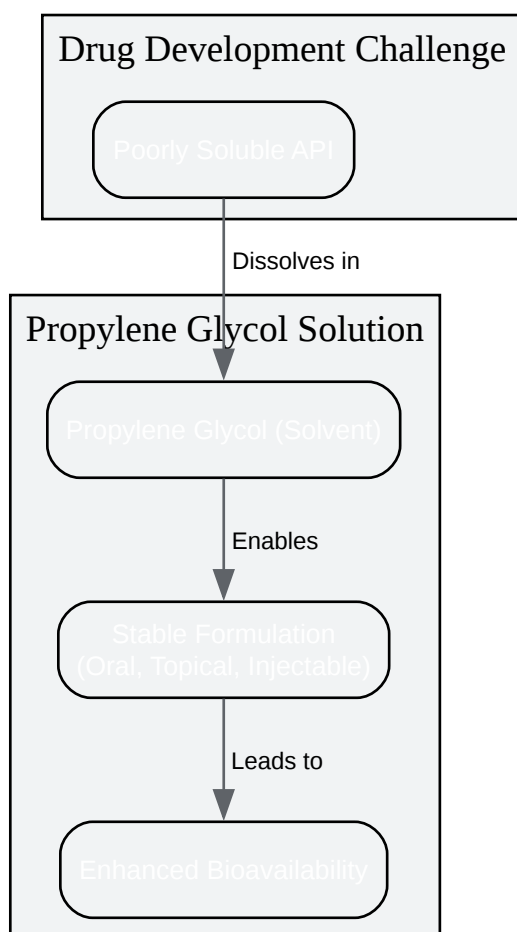
The unique combination of properties makes **propylene glycol** an invaluable asset in various laboratory applications, particularly in the realm of drug development and life sciences.

The Premier Solvent for Challenging Formulations

A significant portion of active pharmaceutical ingredients (APIs) exhibit poor water solubility, which presents a major hurdle in the development of effective drug delivery systems.[12]

Propylene glycol's ability to dissolve a wide range of both water-soluble and oil-soluble substances makes it a solvent of choice in pharmaceutical formulations.[13]

- **Enhanced Bioavailability:** By dissolving poorly soluble APIs, **propylene glycol** can enhance their bioavailability, ensuring more effective absorption by the body.[12]
- **Versatility in Formulations:** It is a common excipient in oral, injectable, and topical formulations.[4][8][14] For instance, many water-insoluble drugs, such as benzodiazepines, utilize **propylene glycol** as a solvent.[2]
- **Stabilizer and Humectant:** Beyond its solvent properties, it acts as a stabilizer, preventing the separation of ingredients in suspensions and emulsions.[8] Its hygroscopic nature helps to maintain the desired moisture content in formulations like creams and ointments.[8]



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Caption: Role of **Propylene Glycol** in overcoming poor API solubility.

Cryopreservation and Cell Culture

Propylene glycol is utilized as a cryoprotectant, a substance that protects biological tissue from damage caused by freezing. Its ability to lower the freezing point of water and increase viscosity helps to prevent the formation of damaging ice crystals within cells.

Experimental Workflows: A Step-by-Step Protocol for Solvent Screening

When developing a new liquid formulation, a solvent screening study is crucial to identify a suitable vehicle for the API.

Objective: To determine the solubility and stability of a model hydrophobic API in **propylene glycol** compared to other common solvents.

Materials:

- Model hydrophobic API (e.g., ibuprofen, ketoprofen)
- **Propylene Glycol** (USP/EP grade)
- Ethanol (95%)
- Polyethylene Glycol 400 (PEG 400)
- Deionized water
- Vortex mixer
- Magnetic stirrer and stir bars
- Analytical balance
- HPLC system with a suitable column and detector

Protocol:

- Preparation of Saturated Solutions:
 - Accurately weigh 100 mg of the API into separate 10 mL glass vials.
 - Add 5 mL of each solvent (**propylene glycol**, ethanol, PEG 400, and water) to the respective vials.
 - Cap the vials and vortex for 2 minutes to ensure initial dispersion.
 - Place the vials on a magnetic stirrer and stir at a constant speed at room temperature (25°C) for 24 hours to ensure equilibrium is reached.
- Sample Preparation for Analysis:

- After 24 hours, visually inspect the vials for any undissolved API.
- Filter the supernatant of each solution through a 0.45 μm syringe filter to remove any undissolved particles.
- Prepare serial dilutions of the filtered solutions with a suitable mobile phase for HPLC analysis.
- Quantitative Analysis via HPLC:
 - Develop and validate an HPLC method for the quantification of the API.
 - Inject the prepared samples onto the HPLC system.
 - Determine the concentration of the dissolved API in each solvent by comparing the peak areas to a standard curve.
- Data Analysis and Interpretation:
 - Calculate the solubility of the API in each solvent (mg/mL).
 - Compare the solubility data to determine the most effective solvent for the model API.
 - For the most promising solvents, conduct a short-term stability study by storing the solutions at various temperatures (e.g., 4°C, 25°C, 40°C) and analyzing the API concentration at different time points (e.g., 1, 2, and 4 weeks).

Analytical Methods for Propylene Glycol

Accurate and reliable analytical methods are essential for quality control and for determining the concentration of **propylene glycol** in various matrices.

Gas Chromatography (GC)

Gas chromatography is the primary and preferred method for the quantitative analysis of **propylene glycol** in biological and environmental samples.^[15]

- Principle: The sample is vaporized and injected onto a chromatographic column. The components of the sample are separated based on their boiling points and interactions with

the stationary phase.

- Detection: A Flame Ionization Detector (FID) or Mass Spectrometry (MS) is commonly used for detection and quantification.[\[15\]](#)
- Sample Preparation: For biological samples, derivatization is often required to increase the volatility and thermal stability of **propylene glycol**.[\[15\]](#) This typically involves esterification.[\[15\]](#)

High-Performance Liquid Chromatography (HPLC)

While GC is more common, HPLC can also be used for the analysis of **propylene glycol**, particularly for non-volatile derivatives or in complex mixtures.

Safety and Handling in the Laboratory

Propylene glycol is generally recognized as safe (GRAS) by the U.S. Food and Drug Administration (FDA).[\[16\]](#) However, as with any chemical, proper handling and safety precautions are necessary in a laboratory setting.

- Personal Protective Equipment (PPE): Always wear safety glasses, gloves, and a lab coat when handling **propylene glycol**.
- Inhalation: At room temperature, the vapor pressure of **propylene glycol** is low, minimizing the risk of inhalation. However, if mists are generated, they may cause irritation to the upper respiratory tract.
- Skin Contact: Prolonged or repeated skin contact is generally not irritating.[\[17\]](#)
- Eye Contact: May cause slight, temporary eye irritation. In case of contact, flush the eyes with water for several minutes.
- Ingestion: **Propylene glycol** has very low toxicity if swallowed in small amounts.[\[17\]](#)
- Storage: Store in a cool, dry, well-ventilated area in tightly sealed containers.[\[10\]](#)

Conclusion

Propylene glycol's unique combination of physical and chemical properties, including its excellent solvency, hygroscopicity, and low toxicity, establishes it as a cornerstone in modern laboratory practice. For researchers and professionals in drug development, a comprehensive understanding of these characteristics is not merely beneficial but essential for innovation and the creation of safe and effective products. By leveraging the insights and methodologies presented in this guide, scientists can harness the full potential of **propylene glycol** in their experimental and formulation endeavors.

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